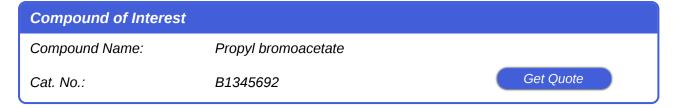


# Propyl Bromoacetate: A Comprehensive Technical Guide to Safety and Handling

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For Researchers, Scientists, and Drug Development Professionals

This in-depth guide provides critical safety information and detailed handling protocols for **propyl bromoacetate** (CAS No. 35223-80-4). Adherence to these guidelines is essential for minimizing risks and ensuring a safe laboratory environment when working with this hazardous chemical.

# **Chemical Identification and Physical Properties**

**Propyl bromoacetate** is a clear, colorless liquid.[1] A summary of its key physical and chemical properties is presented in Table 1 for easy reference.



Property	Value	Source
Molecular Formula	C5H9BrO2	[2][3][4]
Molecular Weight	181.03 g/mol	[2][4]
CAS Number	35223-80-4	[2][3][5]
Density	1.39 - 1.417 g/cm <sup>3</sup>	[2][3]
Boiling Point	175-177.3 °C at 760 mmHg	[2][3]
Melting Point	155-157 °C (Solv: water)	[1][2]
Flash Point	82 - 82.2 °C	[2][3]
Vapor Pressure	1.05 mmHg at 25°C	[2][3]
Refractive Index	1.45 - 1.455	[2][3]

## **Hazard Identification and Classification**

**Propyl bromoacetate** is classified as a hazardous substance with multiple risk factors. It is crucial to understand these hazards to implement appropriate safety measures.

#### **GHS Hazard Statements:**

- H314: Causes severe skin burns and eye damage.[4][5]
- H335: May cause respiratory irritation.[4][5]
- H226: Flammable liquid and vapour.
- H300 + H310 + H330: Fatal if swallowed, in contact with skin or if inhaled.
- H302: Harmful if swallowed.[4]
- H312: Harmful in contact with skin.[4]
- H332: Harmful if inhaled.[4]

#### Hazard Symbols:



- Corrosive[3]
- Danger[4][5]

Hazard Class	Category
Skin Corrosion/Irritation	1B
Serious Eye Damage/Irritation	1
Specific target organ toxicity (single exposure); Respiratory tract irritation	3
Acute Toxicity (Oral)	2
Acute Toxicity (Dermal)	1
Acute Toxicity (Inhalation)	2
Flammable liquids	3

## **Handling and Storage Protocols**

Proper handling and storage are paramount to prevent exposure and accidents.

#### Handling:

- Work under a chemical fume hood.[6]
- Do not breathe mist, vapors, or spray.[5][7]
- Avoid contact with skin, eyes, and clothing.[5][7]
- Wear appropriate personal protective equipment (PPE), including chemical-resistant gloves, tightly fitting safety goggles, and protective clothing.[5][8]
- Use only non-sparking tools and take precautionary measures against static discharge.
- Wash hands thoroughly after handling.[5]
- Do not eat, drink, or smoke when using this product.



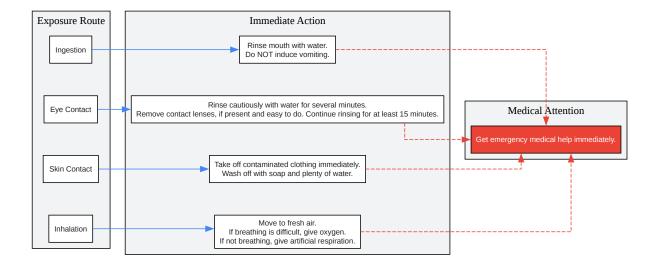
#### Storage:

- Store in a well-ventilated place and keep the container tightly closed.[5][7]
- Keep away from heat, sparks, open flames, and hot surfaces.[7]
- Store locked up.[5]
- Store in a corrosives area.[7]

## **Emergency Procedures**

In the event of an emergency, immediate and appropriate action is critical.

The following diagram outlines the initial steps to be taken in case of exposure.

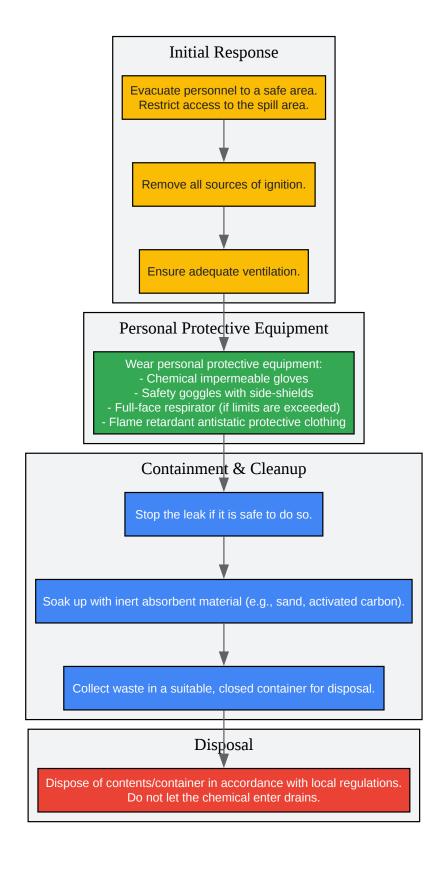


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First aid procedures for **propyl bromoacetate** exposure.

A systematic approach is necessary to contain and clean up spills safely.





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#### Workflow for handling a **propyl bromoacetate** spill.

#### Experimental Protocols for Spill Cleanup:

- Small Spills: Absorb with activated carbon or other inert materials.[8] Wash the area with plenty of water and dilute the wash water before releasing it into the wastewater system.[8]
- Large Spills: Construct a dike or dig a pit to contain the spill.[8] Cover with foam to reduce vapor hazards.[8] Transfer the material to a tank truck or a dedicated collector using an explosion-proof pump for recovery or transport to a waste disposal site.[8]

## **Fire-Fighting Measures**

- Suitable Extinguishing Media: Use dry chemical, carbon dioxide, or alcohol-resistant foam.[5]
   Water spray may be used to cool closed containers.[7][9]
- Unsuitable Extinguishing Media: Do not use a solid water stream as it may scatter and spread the fire.
- Specific Hazards: Vapors may form explosive mixtures with air and can travel to a source of ignition and flash back.[9] Containers may explode when heated.[7][9] Hazardous combustion products include carbon monoxide, carbon dioxide, and hydrogen bromide.[6]
- Protective Equipment: Fire-fighters should wear self-contained breathing apparatus (SCBA)
   and full protective gear.[5][6][7]

## **Toxicological Information**

**Propyl bromoacetate** is acutely toxic and corrosive.



Exposure Route	Effect
Inhalation	May cause respiratory irritation.[4][5] Harmful or fatal if inhaled.[4]
Skin Contact	Causes severe skin burns.[4][5] Harmful or fatal in contact with skin.[4]
Eye Contact	Causes serious eye damage.[4][5][7] Lachrymator (substance which increases the flow of tears).[7]
Ingestion	Harmful or fatal if swallowed.[4] Causes severe swelling and damage to the delicate tissue and danger of perforation.[7]

## **Disposal Considerations**

Waste from residues or unused products is classified as hazardous.[7] Disposal must be in accordance with local, state, and federal regulations.[5][7] Do not empty into drains or allow the chemical to be released into the environment.[5][7] Contaminated packaging should be disposed of as hazardous waste.[7] A recommended method of disposal is incineration.[8]

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